

An In-depth Technical Guide to the Chromate-Dichromate Equilibrium

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Compound of Interest

Compound Name: *Dichlormate*

Cat. No.: *B156093*

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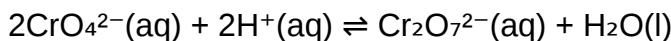
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental principles governing the chromate-dichromate equilibrium. It offers detailed experimental protocols for the quantitative analysis of this equilibrium and presents key data in a structured format to support research and development activities involving chromium compounds.

Core Principles of the Chromate-Dichromate Equilibrium

The chromate-dichromate equilibrium is a classic example of a reversible reaction in aqueous solution, demonstrating the principles of chemical equilibrium and the influence of external factors. The equilibrium involves the interconversion between the yellow chromate ion (CrO_4^{2-}) and the orange dichromate ion ($\text{Cr}_2\text{O}_7^{2-}$).

The fundamental chemical equation governing this equilibrium is:



This equilibrium is notably sensitive to changes in pH. According to Le Châtelier's principle, the addition of an acid (an increase in H^+ concentration) shifts the equilibrium to the right, favoring the formation of the orange dichromate ion.^{[1][2][3]} Conversely, the addition of a base (which neutralizes H^+ ions) shifts the equilibrium to the left, favoring the formation of the yellow

chromate ion.^[1]^[2] This pH-dependent color change provides a convenient visual indicator of the equilibrium's position.

The equilibrium is also influenced by temperature. Heating a solution containing a buffered mixture of chromate and dichromate ions can lead to a shift in the equilibrium position, indicating that the reaction is temperature-dependent.

Caption: The pH-dependent equilibrium between chromate and dichromate ions.

Quantitative Data

The distinct spectral properties of chromate and dichromate ions allow for their quantification using UV-Visible spectrophotometry. The Beer-Lambert law ($A = \varepsilon bc$) is the fundamental principle for this analysis, where A is absorbance, ε is the molar absorptivity, b is the path length, and c is the concentration.

Molar Absorptivity

The following table summarizes the molar absorptivity values for chromate and dichromate ions at specific wavelengths. These values are crucial for calculating the concentration of each species in a mixture.

Ion	Chemical Formula	Color	λ_{max} (nm)	Molar Absorptivity (ε) ($\text{M}^{-1}\text{cm}^{-1}$)
Chromate	CrO_4^{2-}	Yellow	~372	~4830
Dichromate	$\text{Cr}_2\text{O}_7^{2-}$	Orange	~350	~3150
			~450	~370

An interesting characteristic of the chromate-dichromate system is the presence of isosbestic points in their overlapping spectra. At these specific wavelengths, the molar absorptivity of the two species is equal. Consequently, the absorbance of the solution at these points is independent of pH and directly proportional to the total chromium(VI) concentration.

Experimentally determined isosbestic points have been reported at approximately 339 nm and 445 nm.

Experimental Protocols

Synthesis of Potassium Chromate and Dichromate

3.1.1. Synthesis of Potassium Chromate (K_2CrO_4) from Chromic Oxide (Cr_2O_3)

This protocol describes the synthesis of potassium chromate by the oxidation of chromic oxide in the presence of a base and an oxidizing agent.

Materials:

- Chromic oxide (Cr_2O_3)
- Potassium hydroxide (KOH)
- Potassium nitrate (KNO_3)
- Distilled water
- Metal bowl or crucible
- Beaker
- Heating apparatus
- Filtration apparatus

Procedure:

- Melt 6.5 g of KOH in a metal bowl.
- Add 5 g of Cr_2O_3 to the molten KOH and mix thoroughly.
- Add 5 g of KNO_3 to the paste and continue heating for approximately 20 minutes until a yellow paste is formed.
- Allow the mixture to cool.
- Dissolve the yellow paste in distilled water to form a yellow solution.

- Filter the solution to remove any unreacted solids.
- Boil the filtrate to reduce the volume and then cool to crystallize the potassium chromate.
- Collect the yellow crystals by filtration.

3.1.2. Synthesis of Potassium Dichromate ($K_2Cr_2O_7$) from Potassium Chromate (K_2CrO_4)

This protocol details the conversion of potassium chromate to potassium dichromate by acidification.

Materials:

- Potassium chromate (K_2CrO_4)
- Concentrated hydrochloric acid (HCl) or glacial acetic acid
- Distilled water
- Beaker
- Heating apparatus

Procedure:

- Prepare a saturated solution of potassium chromate in distilled water.
- Carefully add concentrated HCl or glacial acetic acid dropwise to the yellow chromate solution. The solution will turn orange, indicating the formation of dichromate ions.
- Heat the solution to boiling to concentrate it.
- Allow the solution to cool slowly to facilitate the crystallization of potassium dichromate.
- Filter the solution to collect the orange-red crystals of potassium dichromate.

Qualitative Demonstration of the Equilibrium Shift

This simple experiment visually demonstrates the effect of pH on the chromate-dichromate equilibrium.

Materials:

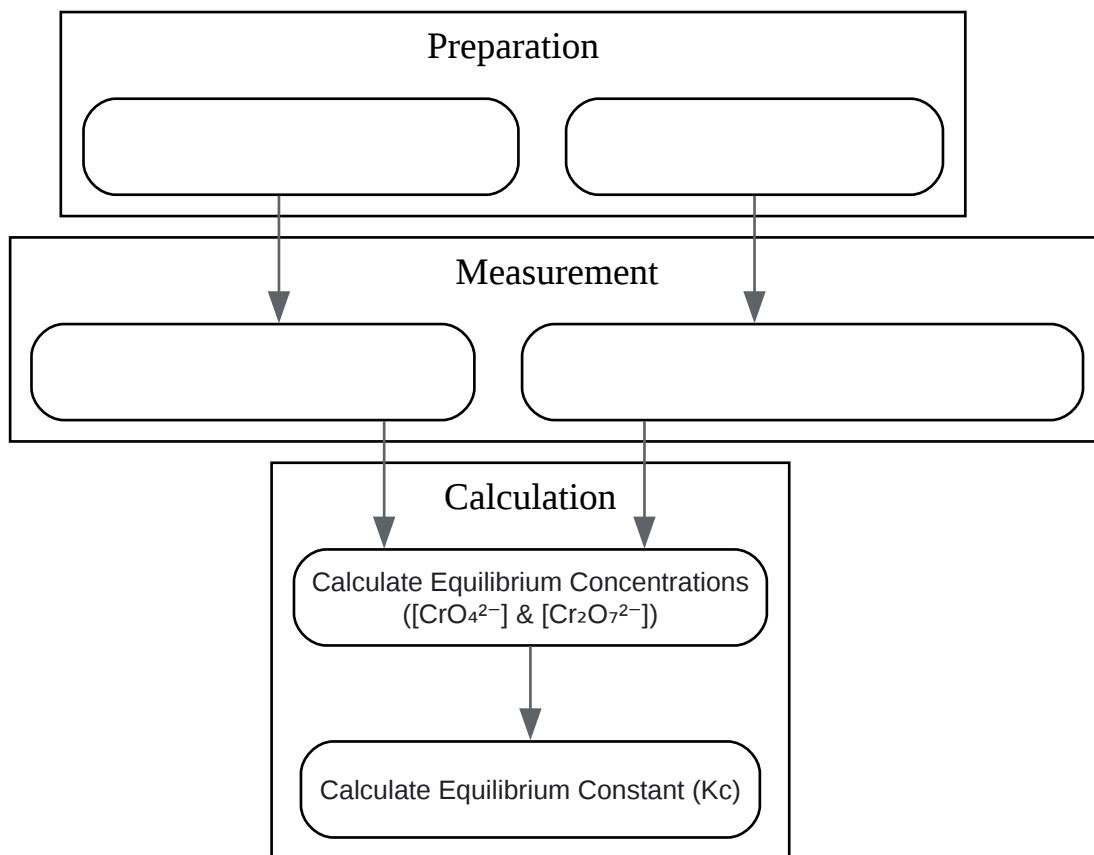
- 0.1 M Potassium Chromate (K_2CrO_4) solution
- 0.1 M Potassium Dichromate ($K_2Cr_2O_7$) solution
- 6 M Hydrochloric Acid (HCl)
- 6 M Sodium Hydroxide (NaOH)
- Test tubes

Procedure:

- To a test tube containing a few mL of 0.1 M potassium chromate solution (yellow), add 6 M HCl dropwise until a color change to orange is observed.
- To a separate test tube containing a few mL of 0.1 M potassium dichromate solution (orange), add 6 M NaOH dropwise until the solution turns yellow.

Spectrophotometric Determination of the Equilibrium Constant (K_c)

This protocol outlines the quantitative determination of the equilibrium constant for the chromate-dichromate reaction.



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Caption: Workflow for the spectrophotometric determination of K_c .

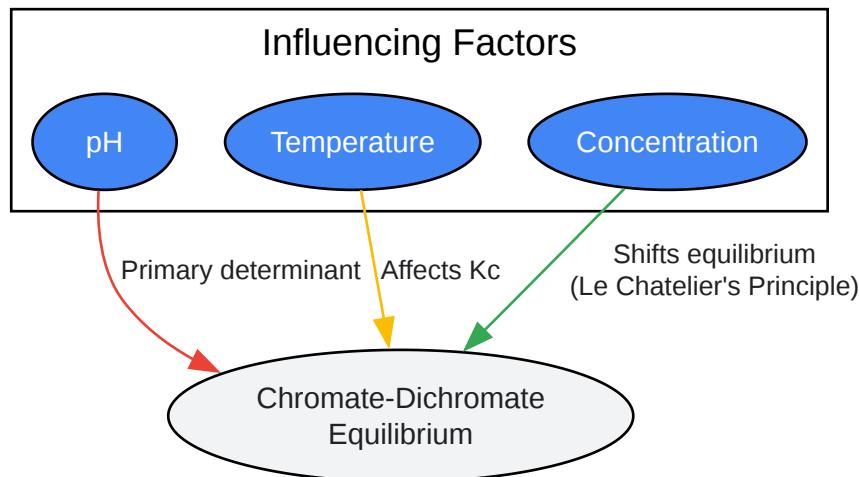
Detailed Procedure:

- Preparation of Standard Solutions: Prepare a series of standard solutions of both potassium chromate and potassium dichromate with known concentrations.
- Determination of Molar Absorptivity (ϵ):
 - Measure the absorbance of each standard solution at two different wavelengths where the absorbance of the two species differs significantly (e.g., 373 nm and 450 nm).
 - Plot absorbance versus concentration for each species at each wavelength to create a Beer's Law plot. The slope of the line represents the molar absorptivity (ϵ) at that wavelength.

- Preparation of Equilibrium Mixtures: Prepare a series of solutions with a constant total chromium concentration but with varying pH values using appropriate buffers.
- Measurement of Absorbance of Equilibrium Mixtures: Measure the absorbance of each equilibrium mixture at the two selected wavelengths.
- Calculation of Equilibrium Concentrations: The total absorbance of the mixture at a given wavelength is the sum of the absorbances of the individual components. By measuring the absorbance at two wavelengths, a system of two simultaneous equations can be solved to determine the concentrations of chromate and dichromate ions.
- Calculation of the Equilibrium Constant (Kc): Once the equilibrium concentrations of chromate, dichromate, and H⁺ (from the buffer's pH) are known, the equilibrium constant can be calculated using the expression: $K_c = [Cr_2O_7^{2-}] / ([CrO_4^{2-}]^2 * [H^+]^2)$

Factors Influencing the Equilibrium

Several factors can influence the position of the chromate-dichromate equilibrium, with pH being the most significant.



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Caption: Key factors that influence the chromate-dichromate equilibrium.

- pH: As detailed earlier, the concentration of hydrogen ions is a critical determinant of the equilibrium position.

- Temperature: The equilibrium constant, K_c , is temperature-dependent. Experimental observations show that heating a buffered solution can shift the equilibrium, indicating a non-zero enthalpy change for the reaction.
- Concentration: Changes in the concentration of either chromate or dichromate ions will cause the equilibrium to shift to counteract the change, in accordance with Le Châtelier's principle.

Safety Considerations

Chromium(VI) compounds are toxic and are considered carcinogens. It is imperative to handle these chemicals with appropriate safety precautions.

- Always wear personal protective equipment (PPE), including gloves and safety goggles.
- Conduct all work in a well-ventilated fume hood.
- Dispose of all chromium-containing waste in designated hazardous waste containers.

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